

Application Notes and Protocols for AChE-IN-15 in Animal Models

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Compound of Interest

Compound Name: AChE-IN-15

Cat. No.: B12408525

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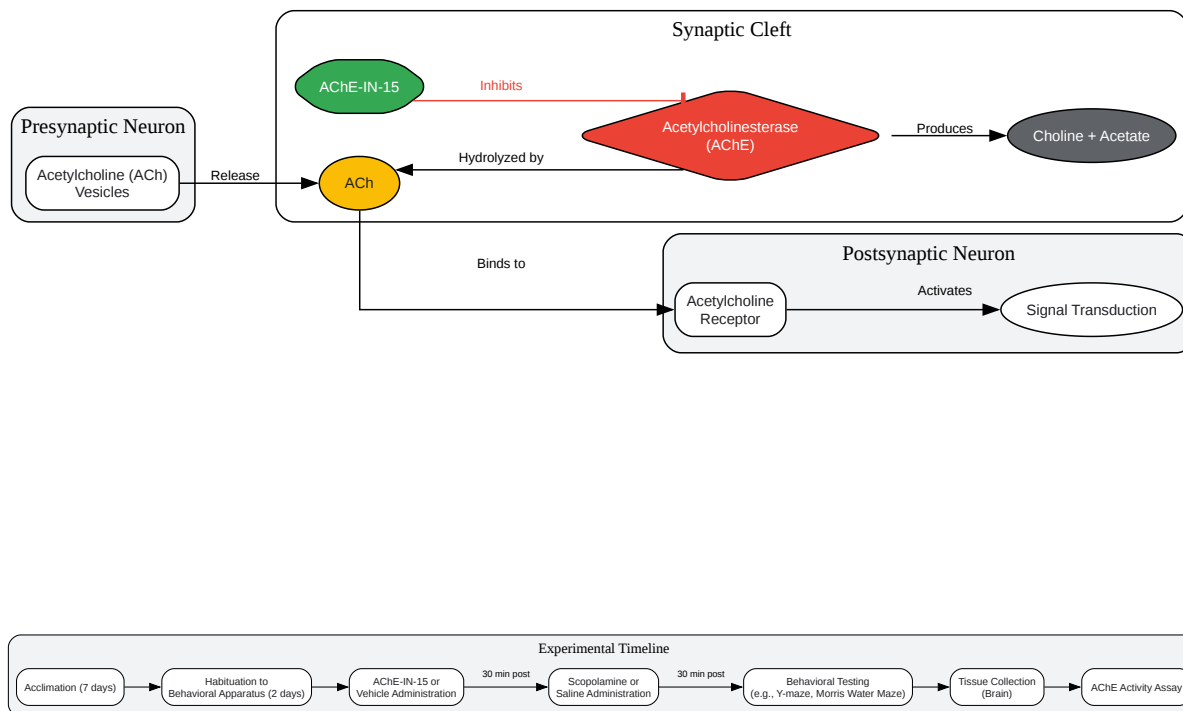
For Researchers, Scientists, and Drug Development Professionals

Abstract

These application notes provide a comprehensive guide for the in vivo use of **AChE-IN-15**, a novel, selective acetylcholinesterase (AChE) inhibitor. This document outlines the mechanism of action, provides detailed protocols for use in relevant animal models, and presents data in a structured format to facilitate experimental design and interpretation. The protocols and data presented herein are intended to serve as a starting point for researchers investigating the therapeutic potential of **AChE-IN-15** in preclinical studies.

Mechanism of Action

AChE-IN-15 is a potent and selective inhibitor of acetylcholinesterase (AChE), the primary enzyme responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) in the synaptic cleft.^{[1][2]} By inhibiting AChE, **AChE-IN-15** increases the concentration and duration of action of ACh at cholinergic synapses.^{[1][3]} This enhancement of cholinergic neurotransmission is a key mechanism for improving cognitive function in neurodegenerative diseases such as Alzheimer's disease and for modulating other physiological processes.^{[4][5]}



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